

Bis(2-propylheptyl) phthalate chemical properties and structure

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Compound of Interest

Compound Name: *Bis(2-propylheptyl) phthalate*

Cat. No.: *B138388*

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An In-depth Technical Guide on the Core Chemical Properties and Structure of **Bis(2-propylheptyl) phthalate**

This technical guide provides a comprehensive overview of the core chemical properties and structure of **Bis(2-propylheptyl) phthalate** (DPHP), tailored for researchers, scientists, and drug development professionals.

Chemical Structure and Identification

Bis(2-propylheptyl) phthalate is a diester of phthalic acid and 2-propylheptanol.^[1] Its structure consists of a benzene ring with two ester groups at the ortho positions, each connected to a 2-propylheptyl chain.

Caption: 2D Chemical Structure of **Bis(2-propylheptyl) phthalate**.

Table 1: Chemical Identification

Identifier	Value
CAS Number	53306-54-0
IUPAC Name	bis(2-propylheptyl) benzene-1,2-dicarboxylate ^[1]
Synonyms	Di(2-propylheptyl) phthalate, DPHP, Palatinol® 10P
Molecular Formula	C ₂₈ H ₄₆ O ₄ ^[1]
SMILES	CCCCCCC(CCC)COC(=O)c1ccccc1C(=O)OCC(CCC)CCCCC ^[1]
InChI	InChI=1S/C ₂₈ H ₄₆ O ₄ /c1-5-9-11-17-23(15-7-3)21-31-27(29)25-19-13-14-20-26(25)28(30)32-22-24(16-8-4)18-12-10-6-2/h13-14,19-20,23-24H,5-12,15-18,21-22H2,1-4H3 ^[1]

Physical and Chemical Properties

DPHP is a colorless, viscous liquid primarily used as a plasticizer for PVC plastics. It is characterized by its low volatility and high thermal stability.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Weight	446.66 g/mol
Appearance	Light yellow oil
Boiling Point	425.8 °C at 760 mmHg
Melting Point	-48 °C
Density	0.964 g/cm ³
Refractive Index	1.486
Flash Point	227.6 °C
Vapor Pressure	1.86E-07 mmHg at 25°C

Specifications

The following table outlines typical specifications for commercial-grade DPHP.

Table 3: Specifications

Parameter	Value
Purity	≥ 99.0 wt. %
Color (Pt-Co)	≤ 30
Acid Value	≤ 0.06 KOH-mg/g
Water Content	≤ 0.05 wt. %

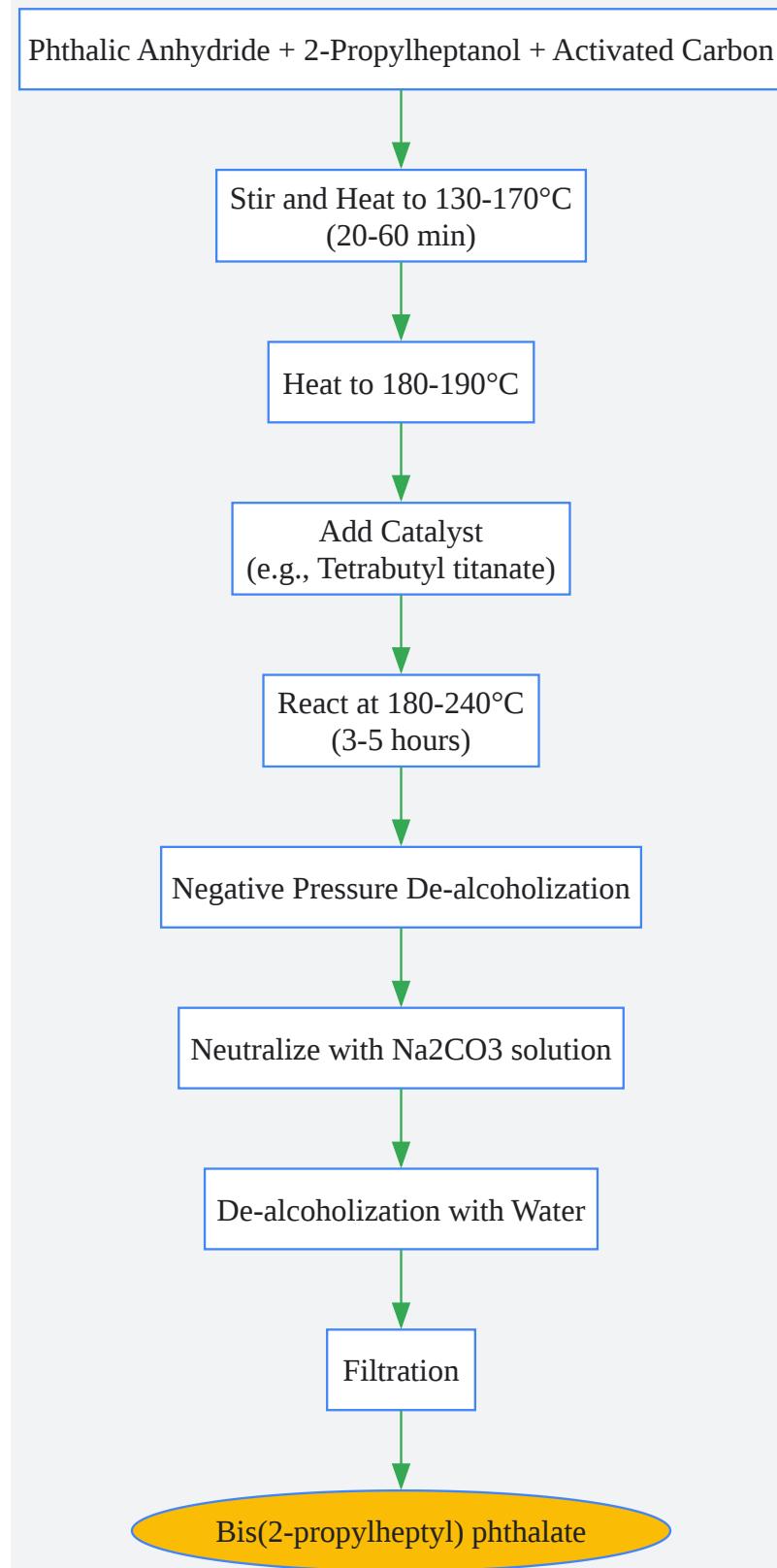
Experimental Protocols

Synthesis of Bis(2-propylheptyl) phthalate

A common method for the synthesis of DPHP involves the esterification of phthalic anhydride with 2-propylheptanol.

- Reactants: Phthalic anhydride and 2-propylheptanol (molar ratio of 1:2.4 to 1:3.0).
- Catalyst: An acid catalyst such as tetrabutyl titanate (0.1% by weight of phthalic anhydride).
- Procedure:
 - Phthalic anhydride, 2-propylheptanol, and activated carbon (0.2-0.5% by weight of phthalic anhydride) are added to a reaction kettle.
 - The mixture is stirred and heated to 130-170 °C and maintained at this temperature for 20-60 minutes.
 - The temperature is then raised to 180-190 °C, and the catalyst is added.
 - The reaction is carried out at 180-240 °C for 3-5 hours.

- De-alcoholization is performed under negative pressure until the acid value is below 0.40 mgKOH/g.
- A sodium carbonate solution (25-30% mass concentration) is added to neutralize the remaining acid until the acid value is below 0.05 mgKOH/g.
- Water is introduced as an entrainer for further de-alcoholization and refining.
- The final product is obtained by filtration.

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Caption: General workflow for the synthesis of DPHP.

Analytical Methods

The analysis of DPHP and its metabolites is typically performed using chromatographic techniques coupled with mass spectrometry.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a common method for the analysis of phthalates. While specific parameters for DPHP are not readily available in the literature, general methods for phthalates involve:
 - Column: A non-polar column, such as one with a 5% phenyl-methylpolysiloxane stationary phase (e.g., HP-5ms), is often used.
 - Carrier Gas: Helium or hydrogen.
 - Injection: Splitless injection is typically used to enhance sensitivity.
 - Detection: Mass spectrometry is used for detection and quantification, often in selected ion monitoring (SIM) mode for increased specificity.
- High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS): This technique is particularly useful for the analysis of DPHP metabolites in biological matrices.
 - Column: A C18 reversed-phase column is commonly employed.
 - Mobile Phase: A gradient elution with a mixture of water and an organic solvent like methanol or acetonitrile, often with additives like formic acid or ammonium acetate to improve ionization.
 - Ionization: Electrospray ionization (ESI) in either positive or negative mode is typically used.
 - Detection: Tandem mass spectrometry (MS/MS) in multiple reaction monitoring (MRM) mode provides high selectivity and sensitivity.

Note on Spectroscopic Data: Detailed, assigned ^1H NMR, ^{13}C NMR, and IR spectra, as well as a comprehensive mass fragmentation pattern specifically for **Bis(2-propylheptyl) phthalate**, are not widely available in the public domain. The analysis of related phthalates, such as Bis(2-

ethylhexyl) phthalate, can provide some insights into the expected spectral features. For instance, the IR spectrum would be expected to show strong carbonyl stretching vibrations from the ester groups, C-O stretching, and aromatic C-H and C=C stretching vibrations. The mass spectrum of phthalates often shows a characteristic fragment ion at m/z 149, corresponding to the protonated phthalic anhydride fragment. However, for rigorous identification and characterization, it is essential to acquire and interpret the specific spectral data for DPHP.

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References

- 1. DPHP - Wikipedia [en.wikipedia.org]
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